

# Application Notes: Rhodium-Catalyzed Synthesis of 2-Azabicyclo[3.1.0]hexane Analogs

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## Compound of Interest

Compound Name: 2-Azabicyclo[3.1.0]hexane

Cat. No.: B1356685

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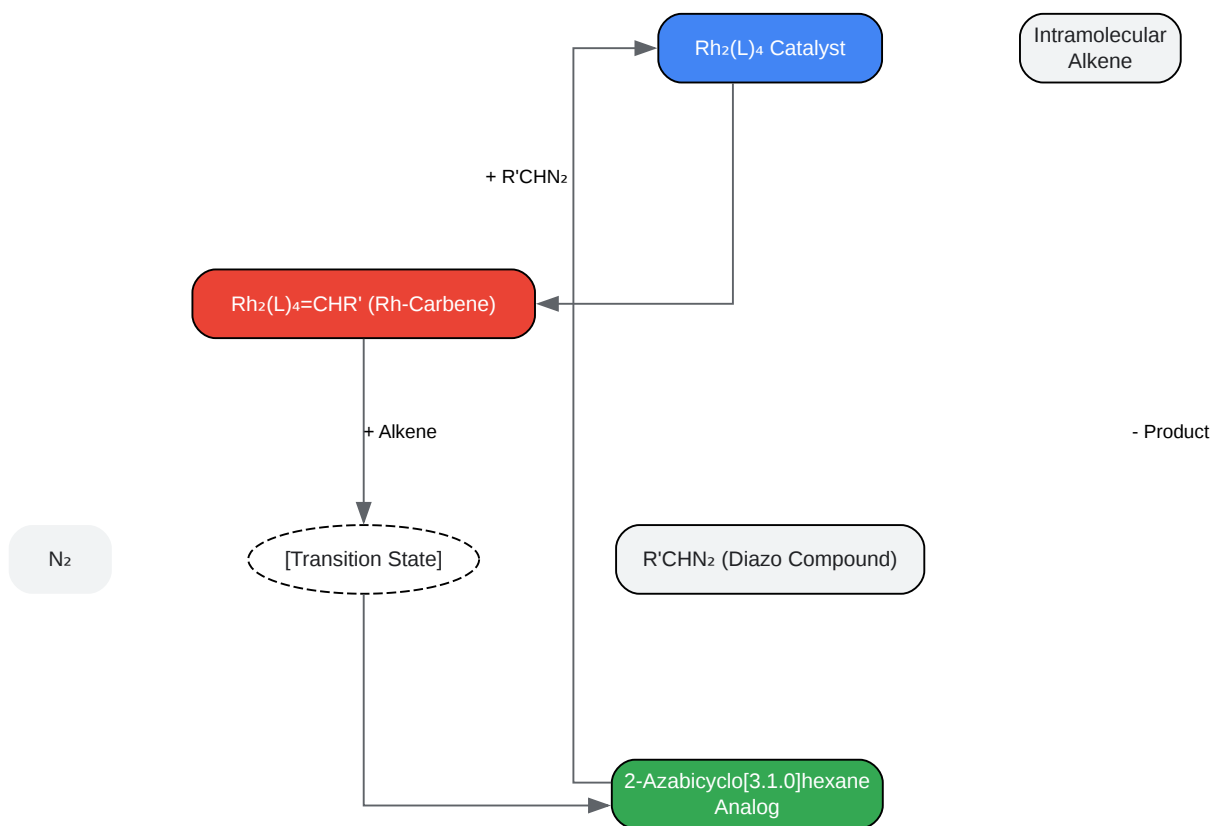
For Researchers, Scientists, and Drug Development Professionals

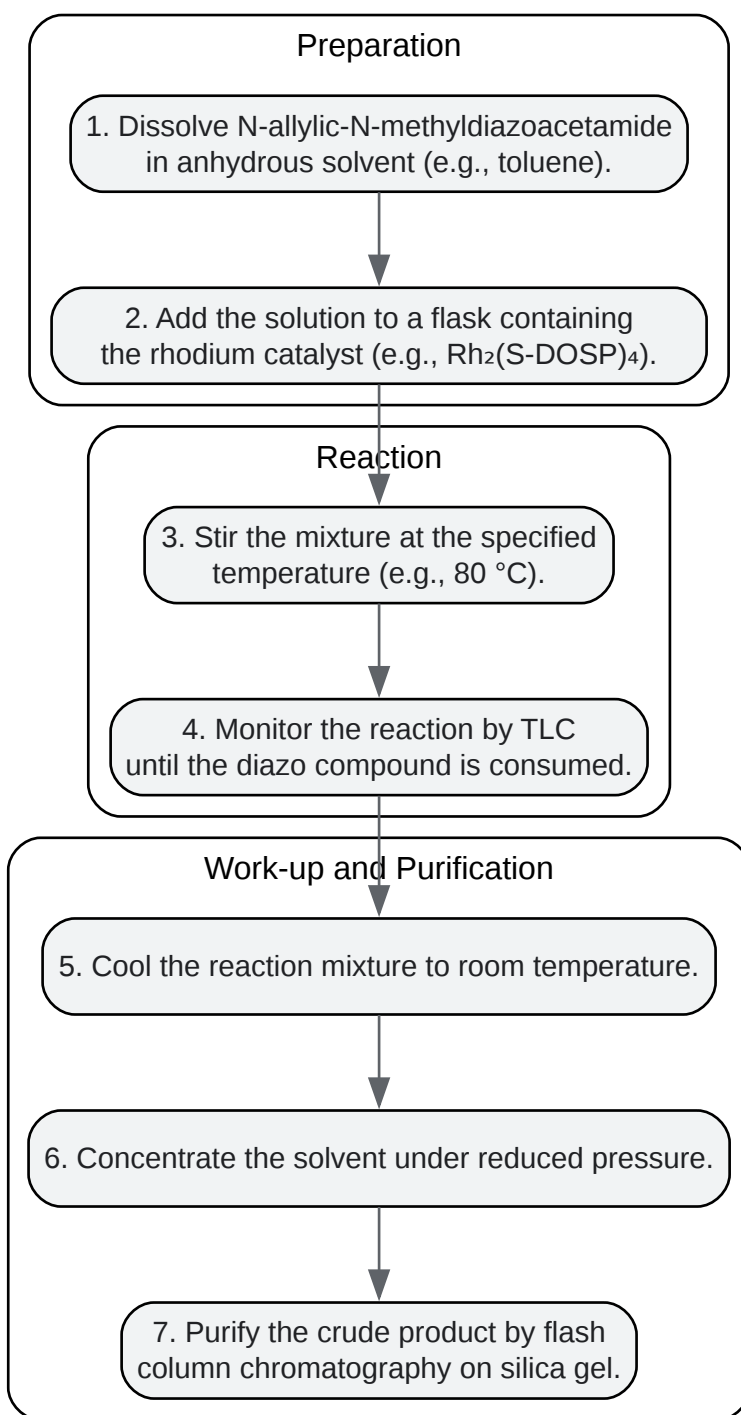
These application notes provide a comprehensive overview of the rhodium-catalyzed synthesis of **2-azabicyclo[3.1.0]hexane** analogs, a key structural motif in medicinal chemistry. This class of compounds has garnered significant interest due to its presence in various biologically active molecules. Rhodium-catalyzed intramolecular cyclopropanation of unsaturated diazo compounds stands out as a powerful and versatile method for the stereoselective construction of this bicyclic system.

## Core Reaction: Intramolecular Rhodium-Catalyzed Cyclopropanation

The fundamental approach involves the decomposition of a diazo compound by a rhodium(II) catalyst to generate a rhodium carbene intermediate. This highly reactive species then undergoes an intramolecular cyclopropanation with a tethered alkene, effectively forming the strained bicyclic ring system of **2-azabicyclo[3.1.0]hexane**. The choice of rhodium catalyst, particularly its ligands, is crucial for controlling the stereoselectivity of the reaction.

A general catalytic cycle for this transformation is depicted below. The cycle initiates with the reaction of the dirhodium(II) catalyst with a diazo compound, leading to the extrusion of dinitrogen and the formation of a rhodium carbene. This electrophilic carbene then reacts with the alkene moiety within the same molecule in a concerted fashion to yield the cyclopropane ring and regenerate the active rhodium catalyst.<sup>[1][2]</sup>





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## References

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- 2. Metal-catalyzed cyclopropanations - Wikipedia [en.wikipedia.org]
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